

Sulisobenzene CAS 4065-45-6 research

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Compound of Interest

Compound Name: Sulisobenzene

Cat. No.: B1217978

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An In-depth Technical Guide to **Sulisobenzene** (CAS 4065-45-6)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sulisobenzene, also known as Benzophenone-4 (BP-4), is an organic compound belonging to the benzophenone class of aromatic ketones.^{[1][2]} Identified by its CAS number 4065-45-6, it is a water-soluble, broad-spectrum ultraviolet (UV) filter widely utilized in sunscreens, personal care products, and various industrial applications to protect against damage from UVA and UVB radiation.^{[2][3][4]} Its primary function is to absorb UV energy and dissipate it as heat, thereby preventing UV radiation from penetrating the skin or degrading various materials. This guide provides a comprehensive technical overview of **Sulisobenzene**, including its chemical properties, mechanism of action, synthesis, analytical methods, and safety data.

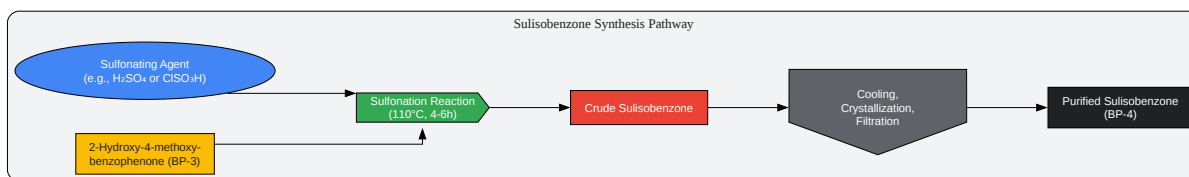
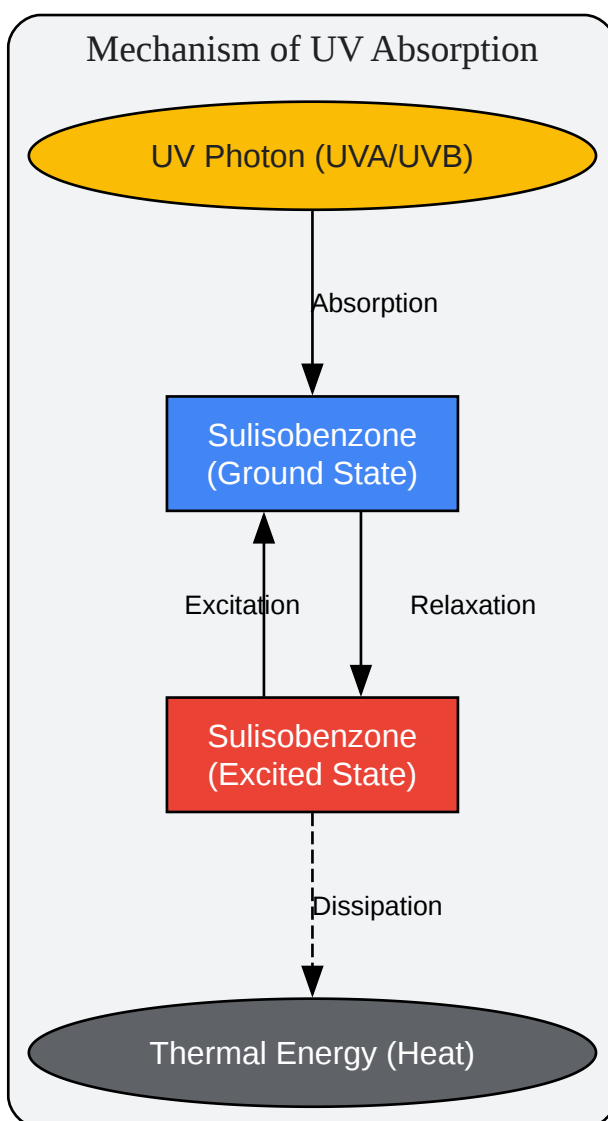
Physicochemical and Spectral Properties

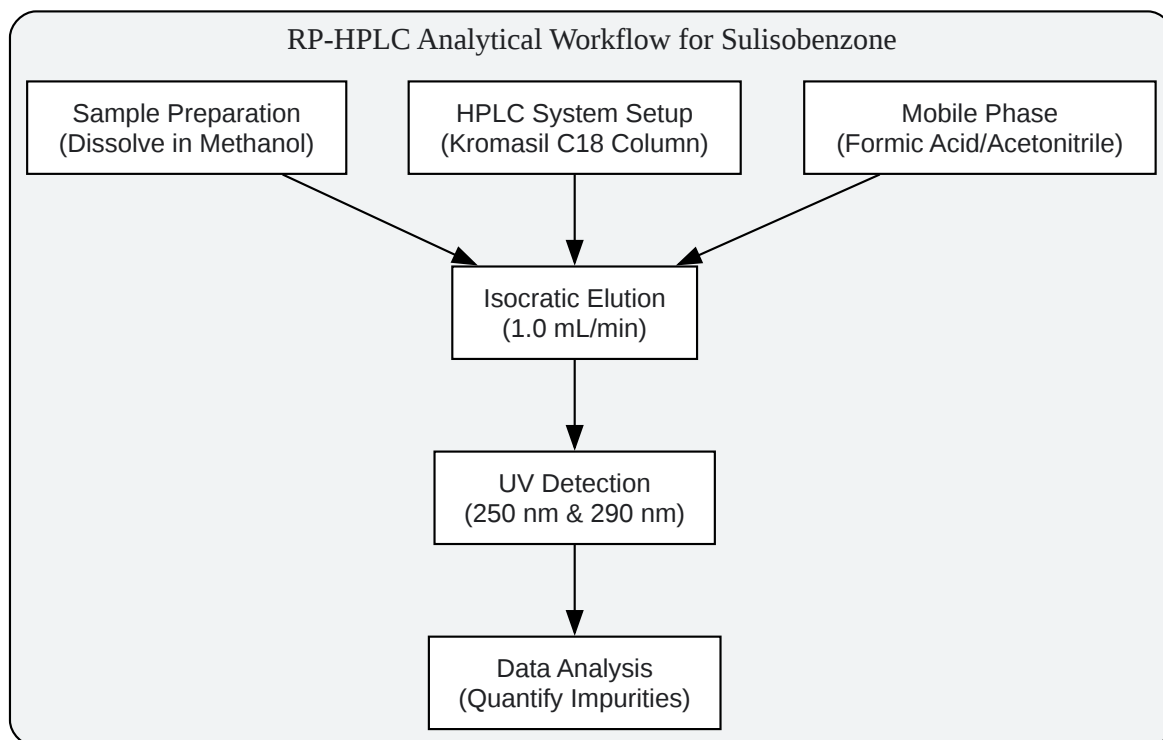
Sulisobenzene is a light-yellow crystalline powder. Its sulfonic acid group renders it highly soluble in water and other polar solvents, a key feature for its use in aqueous formulations.

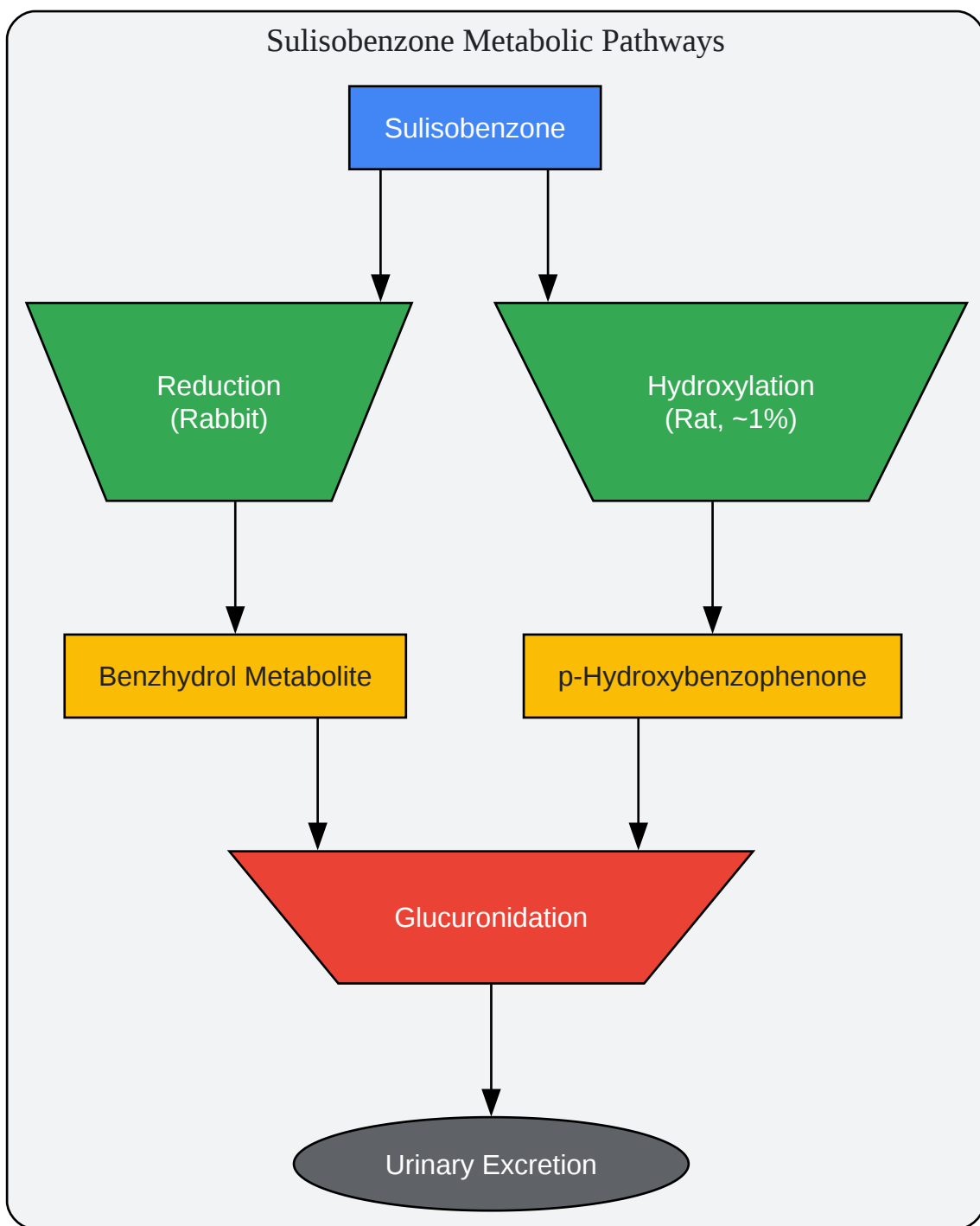
Property	Value	Reference
CAS Number	4065-45-6	
Molecular Formula	C ₁₄ H ₁₂ O ₆ S	
Molecular Weight	308.31 g/mol	
IUPAC Name	5-benzoyl-4-hydroxy-2-methoxybenzenesulfonic acid	
Synonyms	Benzophenone-4 (BP-4), Sulfisobenzzone, UV-284	
Appearance	Light-tan or light yellow crystalline powder	
Melting Point	145 °C / ~200-205 °C	/
Water Solubility	10 µg/mL	
pKa	pKa1 = -2.4 (sulfonic acid); pKa2 = 7.6 (hydroxyl)	
UV Absorption Max (λ _{max})	284-287 nm (UVB), ~325-366 nm (UVA)	

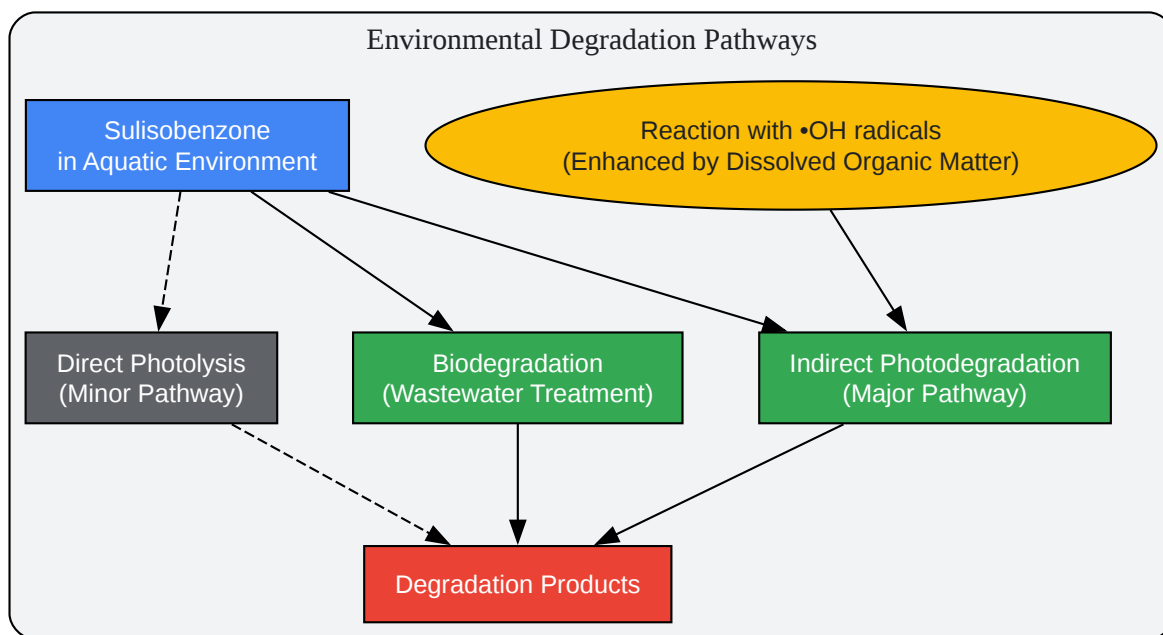
Mechanism of Action: UV Absorption

Sulisobenzzone protects the skin and other materials by absorbing harmful UV radiation. The mechanism is a photochemical process wherein the molecule absorbs photons, becomes electronically excited, and then returns to its ground state by releasing the absorbed energy as thermal energy. The ortho-hydroxyl group is considered a critical structural requirement for this process, contributing to the molecule's stability and its ability to absorb UV light.









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